

# Understanding the molecular weight and formula of Dodecyltrimethoxysilane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dodecyltrimethoxysilane

Cat. No.: B1293929

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An In-depth Technical Guide on **Dodecyltrimethoxysilane**: Molecular Weight and Formula

This technical guide provides a detailed analysis of the molecular weight and chemical formula of **Dodecyltrimethoxysilane**, a versatile organosilicon compound. The information is intended for researchers, scientists, and professionals in drug development and materials science who utilize or study this compound.

## Chemical Formula and Molecular Structure

**Dodecyltrimethoxysilane** is an alkyltrimethoxysilane with a long dodecyl chain attached to the silicon atom. Its chemical structure is fundamental to its hydrophobic and surface-modifying properties.

Chemical Formula:  $C_{15}H_{34}O_3Si$  [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

This formula indicates that each molecule of **Dodecyltrimethoxysilane** is composed of 15 carbon atoms, 34 hydrogen atoms, 3 oxygen atoms, and 1 silicon atom.

## Molecular Weight

The molecular weight of a compound is a critical parameter for stoichiometric calculations in chemical reactions and for various analytical techniques. It is determined by the sum of the atomic weights of its constituent atoms.

Molecular Weight: Approximately 290.51 g/mol [\[2\]](#)[\[3\]](#)[\[4\]](#)

The molecular weight is a key identifier and is essential for converting between mass and molar quantities of the substance.

## Data Presentation: Atomic Composition and Molecular Weight Calculation

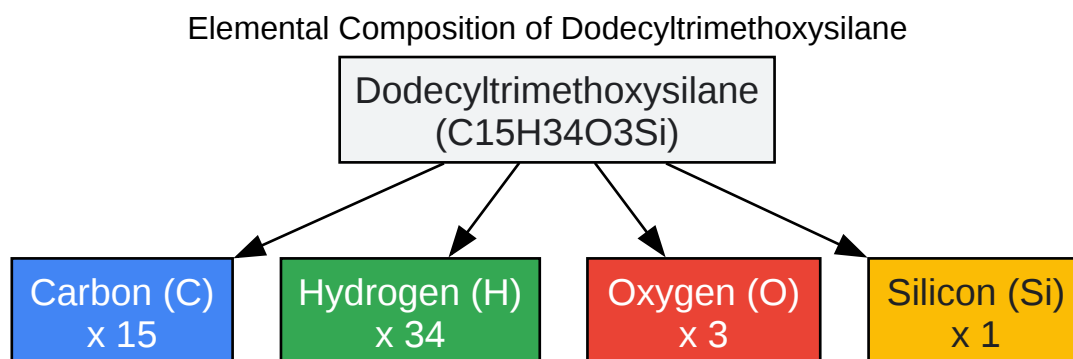
The following table summarizes the atomic composition of **Dodecyltrimethoxysilane** and the calculation of its molecular weight.

Constituent Element	Symbol	Number of Atoms	Atomic Weight ( g/mol )	Total Contribution ( g/mol )
Carbon	C	15	12.011	180.165
Hydrogen	H	34	1.008	34.272
Oxygen	O	3	15.999	47.997
Silicon	Si	1	28.085	28.085
Total			290.519	

Atomic weights are based on standard IUPAC values and may vary slightly based on isotopic composition.

## Visualization of Molecular Components

The following diagram illustrates the elemental components that constitute a molecule of **Dodecyltrimethoxysilane**.



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Caption: Elemental breakdown of **Dodecyltrimethoxysilane**.

## Experimental Protocols for Molecular Weight Determination

While the molecular weight is calculated from the chemical formula, it can be experimentally verified using various analytical techniques. A standard method for this purpose is Mass Spectrometry.

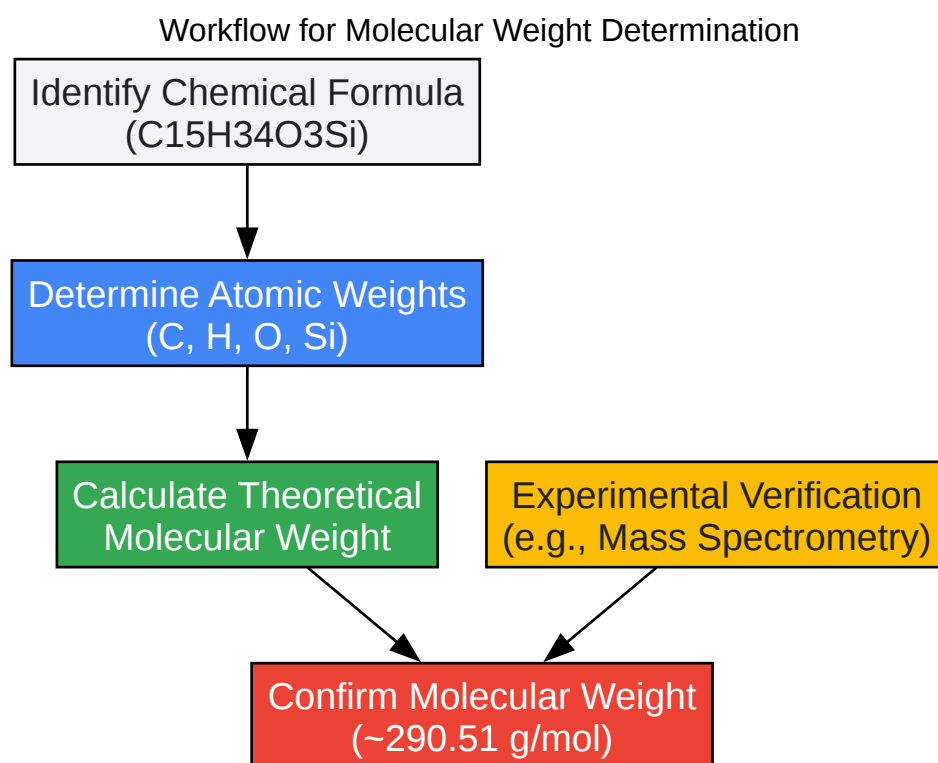
### Experimental Protocol: Mass Spectrometry Analysis of **Dodecyltrimethoxysilane**

- **Sample Preparation:** A dilute solution of **Dodecyltrimethoxysilane** is prepared in a suitable volatile organic solvent, such as methanol or acetonitrile.
- **Ionization:** The sample is introduced into the mass spectrometer and ionized. Electron Ionization (EI) or Electrospray Ionization (ESI) can be used. ESI is often preferred for its soft ionization, which minimizes fragmentation.
- **Mass Analysis:** The ionized molecules (and any fragments) are separated based on their mass-to-charge ratio ( $m/z$ ) by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** The detector records the abundance of ions at each  $m/z$  value.
- **Data Interpretation:** The resulting mass spectrum will show a peak corresponding to the molecular ion  $[M]^+$  or a protonated molecule  $[M+H]^+$ . The  $m/z$  value of this peak provides the

experimental molecular weight of the compound. For **Dodecyltrimethoxysilane**, a prominent peak would be expected around  $m/z$  290.5.

## Logical Workflow for Molecular Weight Determination

The following diagram illustrates the logical workflow for determining the molecular weight of **Dodecyltrimethoxysilane**.



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Caption: Logical workflow for molecular weight determination.

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